

Technical Guide: Certificate of Analysis for Adipic Acid-d8

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Compound of Interest		
Compound Name:	Adipic acid-d8	
Cat. No.:	B3044178	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the quality control and analysis of **Adipic acid-d8** (Hexanedioic-2,2,3,3,4,4,5,5-d8 acid). **Adipic acid-d8** is a stable isotope-labeled internal standard crucial for accurate quantification in mass spectrometry-based studies, particularly in metabolomics and pharmacokinetic applications. This document outlines the typical specifications found on a Certificate of Analysis (CoA), details the experimental protocols used for its quality assessment, and illustrates the analytical workflows.

Compound Information

Parameter	Specification	
Chemical Name	Hexanedioic-2,2,3,3,4,4,5,5-d8 acid	
Synonyms	Adipic acid-d8	
CAS Number	52089-65-3	
Molecular Formula	C ₆ H ₂ D ₈ O ₄	
Molecular Weight	154.19 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, and water	



Quantitative Analysis Data

The following table summarizes the typical quantitative data and acceptance criteria for a batch of **Adipic acid-d8**.

Test	Method	Specification	Result
Chemical Purity	HPLC-UV	≥ 98.0%	99.5%
Isotopic Enrichment	Mass Spectrometry	≥ 98 atom % D	99.2 atom % D
Residual Solvents	GC-HS	Meets USP <467> limits	Conforms
Water Content	Karl Fischer Titration	≤ 0.5%	0.1%
Elemental Analysis	Combustion Analysis	Conforms to theoretical values ± 0.4%	Conforms
Assay (qNMR)	¹ H-NMR	95.0% - 105.0%	99.8%

Experimental Protocols Chemical Purity by High-Performance Liquid

Chromatography (HPLC-UV)

This method determines the chemical purity of **Adipic acid-d8** by separating it from any non-deuterated or other impurities.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: Isocratic elution with a mixture of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B) (e.g., 95:5 A:B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.



- Sample Preparation: A known concentration of Adipic acid-d8 is prepared in the mobile phase.
- Procedure: The sample is injected onto the column, and the peak area of Adipic acid-d8 is compared to the total peak area of all components to calculate the purity.

Isotopic Enrichment by Mass Spectrometry

This protocol determines the percentage of deuterium incorporation in the **Adipic acid-d8** molecule.

- Instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Ionization Mode: Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Analysis: The mass spectrum of the sample is acquired. The relative intensities of the ion corresponding to Adipic acid-d8 (m/z) and the ions corresponding to lower deuteration levels (d0 to d7) are measured.
- Calculation: The isotopic enrichment is calculated as the percentage of the d8 species relative to the sum of all deuterated and non-deuterated species.

Assay by Quantitative NMR (qNMR)

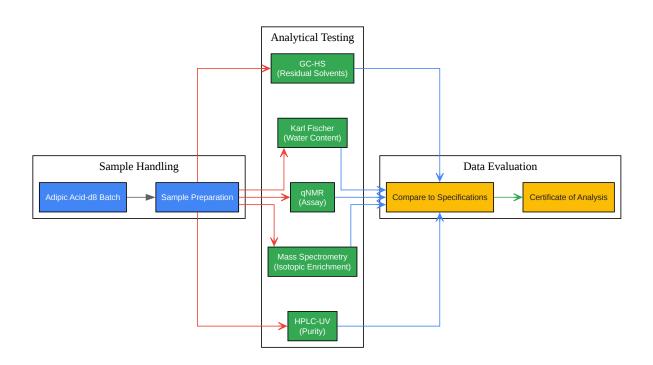
qNMR is an absolute quantification method to determine the concentration of **Adipic acid-d8** in a solution.

- Instrumentation: High-field NMR spectrometer (e.g., 400 MHz or higher).
- Internal Standard: A certified reference material with a known concentration and a signal that does not overlap with the analyte signal (e.g., maleic acid).
- Sample Preparation: A precisely weighed amount of **Adipic acid-d8** and the internal standard are dissolved in a deuterated solvent (e.g., DMSO-d6).



- Data Acquisition: A ¹H-NMR spectrum is acquired with parameters optimized for quantitative analysis (e.g., long relaxation delay).
- Data Processing: The integrals of the signals from Adipic acid-d8 and the internal standard are carefully determined.
- Calculation: The concentration of Adipic acid-d8 is calculated based on the ratio of the integrals, the known concentration of the internal standard, and the molecular weights of both compounds.

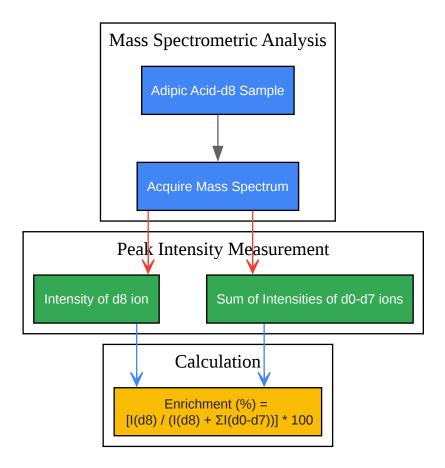
Visualizations



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Caption: Quality control workflow for Adipic acid-d8.



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Caption: Logic diagram for isotopic enrichment calculation.

Storage and Handling

- Storage: Adipic acid-d8 should be stored in a tightly sealed container in a cool, dry place, protected from light. For long-term storage, refrigeration at 2-8 °C is recommended.
- Handling: Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling this compound. Avoid inhalation of dust and contact with skin and eyes.

This technical guide provides a framework for understanding the quality attributes of **Adipic acid-d8**. For specific batch information, always refer to the Certificate of Analysis provided by the supplier.



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